

isononyl alcohol volatility issues

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Compound Focus: Isononyl alcohol

CAS No.: 2430-22-0

Cat. No.: S602932

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Physical Property Data

The quantitative data below, primarily sourced from a fragrance industry safety review, can help in experimental planning and understanding the compound's behavior [1].

Property	Value	Conditions / Notes
Vapor Pressure [1]	0.0198 mm Hg / 2.63 Pa	25 °C (calculated)
Boiling Point [1]	208.49 °C	Calculated
Water Solubility [1]	459.7 mg/L	25 °C (calculated)
Log Kow [1]	3.22	Calculated
Henry's Law Constant [1]	0.0000412 atm m ³ /mol	25 °C (calculated)
CAS Registry Number [1]	27458-94-2	-
Molecular Formula [1]	C ₉ H ₂₀ O	-
Molecular Weight [1]	144.58 g/mol	-

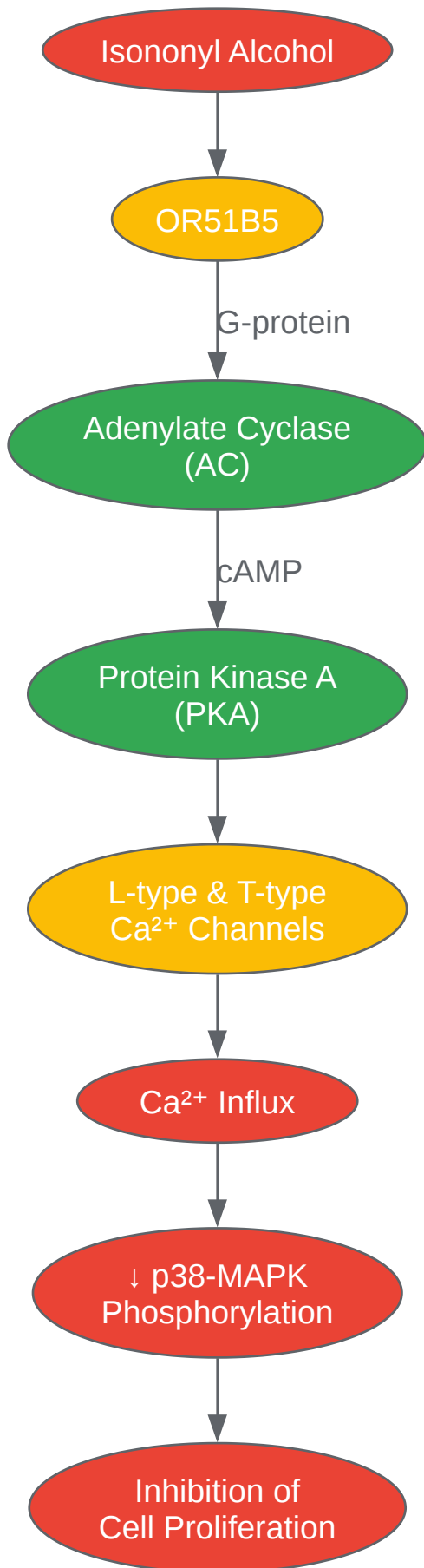
Experimental Protocols & Application Notes

While detailed, step-by-step protocols are limited in the search results, the following information from recent studies can inform your experimental design.

- **Signaling Pathway Analysis in Leukemia Cells:** A 2016 study in *Cell Death Discovery* characterized the effect of **isononyl alcohol** on the olfactory receptor OR51B5 in leukemic cell lines (K562) and primary Acute Myelogenous Leukemia (AML) cells [2].
 - **Preparation of Stock Solution:** The study used **isononyl alcohol** dissolved in the application solution, with final working concentrations ranging from **0.3 mM to 7 mM** [2].
 - **Calcium Imaging:** Application of **isononyl alcohol** led to a rapid increase in intracellular Ca^{2+} . The **EC₅₀ was calculated to be 3.4 ± 0.2 mM** in K562 cells. This response showed strong receptor desensitization upon repeated application [2].
 - **Pathway Characterization:** The Ca^{2+} influx was determined to be dependent on extracellular calcium and mediated by an **adenylate cyclase (AC)** and **protein kinase A (PKA)** signaling pathway, rather than phospholipase C (PLC). The influx was blocked by inhibitors of L-type and T-type calcium channels [2].
 - **Proliferation Assay:** Treatment of K562 cells with **isononyl alcohol** led to a reduction in p38-MAPK phosphorylation and resulted in **inhibited cell proliferation** [2].
- **General Handling and Industry Context:** Market reports consistently describe **isononyl alcohol** as having **low volatility**, which is one of its valued properties in applications like lubricants and plasticizers [3]. This characteristic suggests that it may not present significant volatility-related issues under standard laboratory handling conditions.

OR51B5 Signaling Pathway Activation

The diagram below illustrates the signaling pathway activated by **isononyl alcohol** in leukemia cells, as described in the research [2].



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Troubleshooting & FAQs for Researchers

Based on the gathered information, here are some anticipated questions and guidance.

Q: What are the primary safety considerations for handling isononyl alcohol in a research setting? A dedicated toxicological review for fragrance use concluded that diagnostic patch test data with fewer than 100 patients was omitted from their assessment, but it did not summarize acute toxicity, skin irritation, or sensitization data in the available excerpt [1]. **Always consult the relevant Safety Data Sheet (SDS)** for specific handling, personal protective equipment, and first-aid measures.

Q: The calcium imaging response desensitizes quickly. How can I address this? The study on OR51B5 noted strong receptor desensitization upon repeated application of **isononyl alcohol** [2]. To manage this:

- Design experiments to capture the initial response.
- Allow for sufficient wash-out and recovery time between applications if repeated measures are necessary.
- Consider using a lower concentration to potentially reduce the rate of desensitization.

Q: Are there specific stability or storage conditions I should be aware of? While the search results do not specify storage conditions, as with most chemical reagents, it is advisable to:

- Store in a **cool, well-ventilated place** away from direct sunlight and heat sources.
- Keep the container **tightly sealed** to prevent evaporation and potential contamination, despite its low volatility.

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References

1. [sciencedirect.com/science/article/abs/pii/S0278691510003108](https://www.sciencedirect.com/science/article/abs/pii/S0278691510003108) [sciencedirect.com]

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3. Market - Global Forecast Isononyl -2032 Alcohol 2025 [researchandmarkets.com]

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